Spectroscopic Characterization of 2-Chloro-4-methylphenyl isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name:	*2-Chloro-4-methylphenyl isothiocyanate*
CAS No.:	*57878-93-0*
Cat. No.:	*B1360304*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Chloro-4-methylphenyl isothiocyanate** (C_8H_6ClNS), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the fields of analytical chemistry, organic synthesis, and drug development. We will delve into the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS) for the structural elucidation and purity assessment of this compound. This guide emphasizes the causality behind experimental choices and provides field-proven insights into data acquisition and interpretation.

Introduction: The Importance of Spectroscopic Analysis

In the realm of chemical synthesis and analysis, the unambiguous identification and characterization of molecular structures are paramount. Spectroscopic techniques provide a

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non-destructive window into the atomic and molecular world, allowing us to probe the connectivity of atoms, the nature of chemical bonds, and the overall molecular architecture. For a molecule such as **2-Chloro-4-methylphenyl isothiocyanate**, a substituted aromatic compound with a reactive isothiocyanate functional group, a multi-pronged spectroscopic approach is essential for unequivocal characterization.

This guide will explore the three pillars of modern organic spectroscopy – NMR, IR, and MS – as they apply to **2-Chloro-4-methylphenyl isothiocyanate**. We will not only present the data but also explain the rationale behind the expected spectral features, thereby providing a robust framework for analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. It provides detailed information about the chemical environment of individual protons (^{1}H NMR) and carbon atoms (^{13}C NMR).

Predicted ^{1}H NMR Spectral Data

Due to the limited availability of experimental spectra in public databases, a predicted ^{1}H NMR spectrum was generated using advanced computational algorithms. The predicted chemical shifts (δ) are referenced to tetramethylsilane (TMS) at 0 ppm.

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
CH_3	2.35	Singlet	3H
Ar-H (H-5)	7.18	Doublet	1H
Ar-H (H-6)	7.25	Doublet of Doublets	1H
Ar-H (H-3)	7.32	Doublet	1H

Interpretation:

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- The methyl group (CH_3) protons are expected to appear as a singlet around 2.35 ppm, deshielded slightly by the aromatic ring.
- The aromatic protons will exhibit a more complex pattern due to their distinct chemical environments and spin-spin coupling.
  - H-5, adjacent to the methyl group, is predicted to be a doublet.
  - H-6, situated between the chloro and methyl groups, is expected to show a doublet of doublets splitting pattern due to coupling with both H-5 and H-3.
  - H-3, adjacent to the isothiocyanate group, is predicted to be a doublet.

Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR spectrum provides insights into the carbon skeleton of the molecule.

Carbon Atom	Predicted Chemical Shift (ppm)
CH_3	20.8
C-5	128.5
C-6	130.2
C-3	131.5
C-1	132.8
C-2	134.1
C-4	138.6
N=C=S	140.5

Interpretation:

- The methyl carbon (CH_3) is expected to resonate in the aliphatic region, around 20.8 ppm.
- The aromatic carbons are predicted to appear in the range of 128-139 ppm. The specific chemical shifts are influenced by the electronic effects of the substituents (chloro, methyl,

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and isothiocyanate groups).

- The carbon of the isothiocyanate group (N=C=S) is typically found in the downfield region of the spectrum, predicted here at approximately 140.5 ppm. Its signal can sometimes be broad or of low intensity due to the quadrupolar relaxation of the adjacent nitrogen atom.[1]

Experimental Protocol for NMR Spectroscopy

A self-validating system for acquiring high-quality NMR spectra involves meticulous sample preparation and instrument setup.

Diagram of the NMR Sample Preparation Workflow:



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Caption: Workflow for NMR sample preparation and data acquisition.

Step-by-Step Methodology:

- Sample Weighing: Accurately weigh 5-10 mg of **2-Chloro-4-methylphenyl isothiocyanate**.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a common choice for its ability to dissolve a wide range of organic compounds.
- Filtration: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube. This removes any particulate matter that could degrade the spectral resolution.
- Capping and Mixing: Securely cap the NMR tube and gently invert it several times to ensure a homogeneous solution.

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- Instrument Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, which is crucial for obtaining sharp spectral lines.
  - Acquire the ^{1}H and ^{13}C NMR spectra using standard pulse sequences.

Fourier-Transform Infrared (FTIR) Spectroscopy: Probing Functional Groups

FTIR spectroscopy is an invaluable technique for identifying the functional groups present in a molecule by detecting the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Absorption Bands

The IR spectrum of **2-Chloro-4-methylphenyl isothiocyanate** is expected to exhibit several characteristic absorption bands.

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Intensity
2100 - 2270	-N=C=S	Asymmetric Stretch	Strong, Sharp
3000 - 3100	Aromatic C-H	Stretch	Medium
2850 - 3000	Methyl C-H	Stretch	Medium
1600, 1480	Aromatic C=C	Ring Stretch	Medium
1000 - 1100	C-Cl	Stretch	Strong
800 - 850	C-H Bending	Out-of-plane (Aromatic)	Strong

Interpretation:

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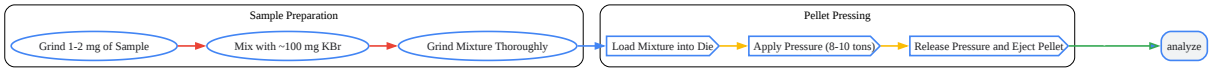
- The most prominent and diagnostic peak will be the strong, sharp absorption band in the 2100-2270 cm^{-1} region, which is characteristic of the asymmetric stretching vibration of the isothiocyanate (-N=C=S) group.[2][3]
- Aromatic C-H stretching vibrations are expected to appear as a series of medium-intensity bands just above 3000 cm^{-1}.
- Methyl C-H stretching vibrations will be observed just below 3000 cm^{-1}.
- The presence of the aromatic ring will be confirmed by C=C stretching vibrations around 1600 and 1480 cm^{-1}.
- A strong band in the 1000-1100 cm^{-1} region is indicative of the C-Cl stretching vibration.
- The substitution pattern on the benzene ring can often be inferred from the strong C-H out-of-plane bending vibrations in the 800-850 cm^{-1} region.

Experimental Protocol for FTIR Spectroscopy (KBr Pellet Method)

The KBr pellet method is a common technique for obtaining high-quality IR spectra of solid samples.

Diagram of the KBr Pellet Preparation Workflow:



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Caption: Workflow for KBr pellet preparation for FTIR analysis.

Step-by-Step Methodology:

- Grinding: Grind 1-2 mg of **2-Chloro-4-methylphenyl isothiocyanate** into a fine powder using an agate mortar and pestle.
- Mixing: Add approximately 100 mg of dry, spectroscopic grade potassium bromide (KBr) to the mortar and mix thoroughly with the sample.
- Further Grinding: Grind the mixture for a few minutes until it is a homogeneous, fine powder.
- Pellet Pressing: Transfer the powder to a pellet die and press it under high pressure (typically 8-10 tons) for several minutes using a hydraulic press.
- Analysis: The resulting transparent or translucent pellet is then placed in the sample holder of the FTIR spectrometer for analysis. A background spectrum of a pure KBr pellet should be collected and subtracted from the sample spectrum.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the exact molecular weight of the compound and valuable structural information from its fragmentation pattern.

Mass Spectrum of an Isomer: 2-chloro-4-isothiocyanato-1-methyl-benzene

An experimental mass spectrum is available from the NIST WebBook for a closely related isomer, "Benzene, 2-chloro-4-isothiocyanato-1-methyl-". The fragmentation pattern is expected to be very similar to that of **2-Chloro-4-methylphenyl isothiocyanate**.

Key Expected Fragments:

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m/z	Ion	Interpretation
183/185	$[M]^+$	Molecular ion peak (with isotopic pattern for Chlorine)
148	$[M - Cl]^+$	Loss of a chlorine radical
125	$[M - NCS]^+$	Loss of the isothiocyanate group
90	$[C_7H_6]^+$	Toluene fragment

Interpretation:

- The molecular ion peak ($[M]^+$) is expected at m/z 183, with a characteristic M+2 peak at m/z 185 of approximately one-third the intensity, which is indicative of the presence of one chlorine atom.
- Loss of a chlorine radical would result in a fragment at m/z 148.
- Cleavage of the isothiocyanate group would lead to a fragment at m/z 125.
- Further fragmentation could lead to the formation of a toluene-like fragment at m/z 90.

Experimental Protocol for GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal method for the analysis of volatile and semi-volatile compounds like **2-Chloro-4-methylphenyl isothiocyanate**.

Diagram of the GC-MS Analysis Workflow:

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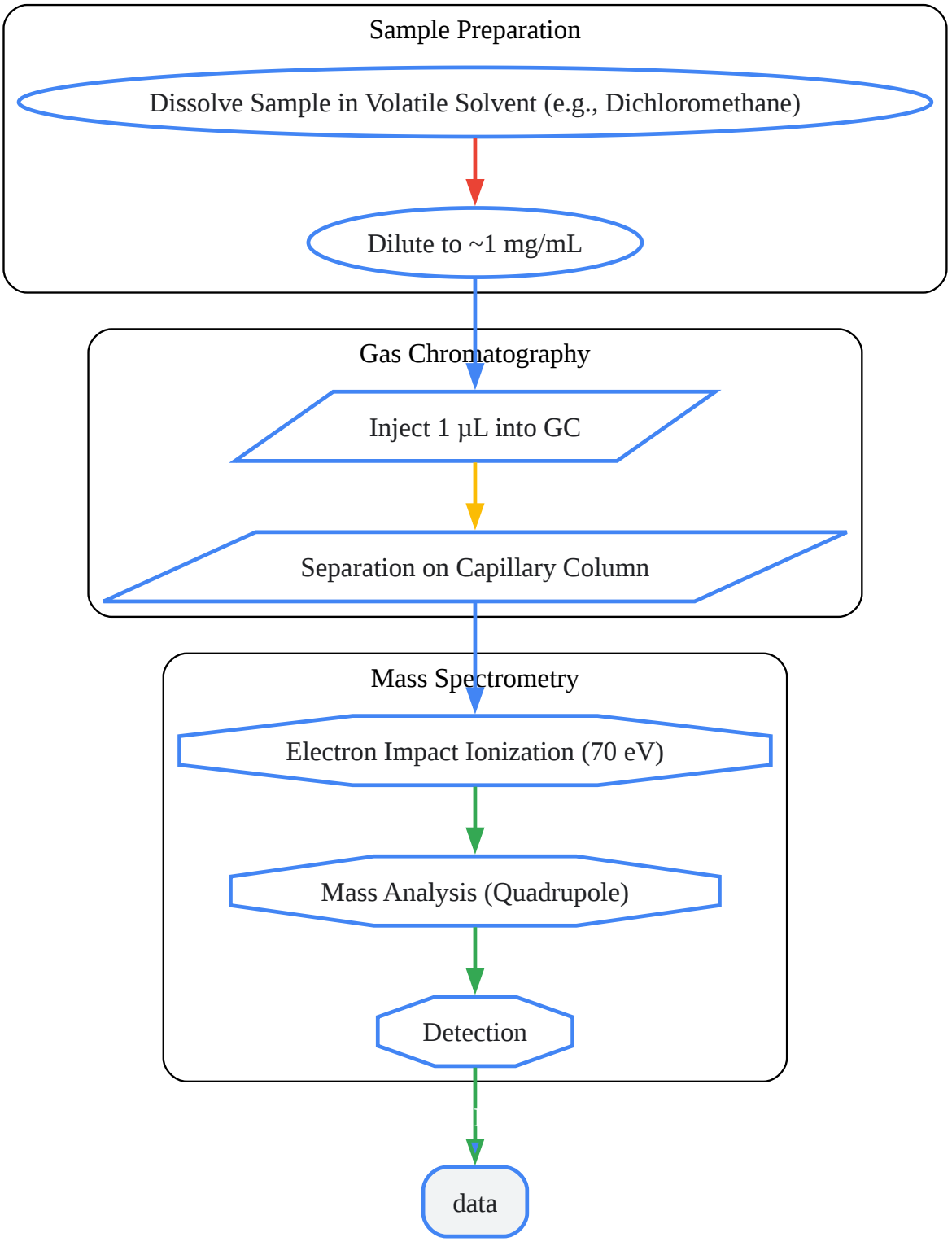

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Caption: Workflow for GC-MS analysis.

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Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the compound (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Separation:
  - Inject 1 µL of the solution into the GC system.
  - Use a suitable capillary column (e.g., a non-polar column like DB-5ms) for separation.
  - Employ a temperature program, for instance, starting at 50°C and ramping up to 250°C, to ensure good separation and elution of the compound.
- MS Detection:
  - The eluent from the GC column is introduced into the mass spectrometer.
  - Electron Impact (EI) ionization at 70 eV is a standard method for generating fragments.
  - The ions are then separated by a mass analyzer (e.g., a quadrupole) and detected.

Conclusion

The comprehensive spectroscopic analysis of **2-Chloro-4-methylphenyl isothiocyanate**, utilizing NMR, FTIR, and MS, provides a robust and self-validating framework for its structural confirmation and purity assessment. The predicted NMR data, in conjunction with the characteristic IR absorptions and the mass spectral fragmentation pattern, offer a detailed and consistent picture of the molecule's structure. The experimental protocols outlined in this guide are designed to ensure the acquisition of high-quality, reproducible data, which is fundamental to rigorous scientific research and development.

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Sources

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